

Application Notes and Protocols for Creating a REPIN1 Knockout Mouse Model

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Compound of Interest

Compound Name: *Repin*

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These application notes provide a comprehensive guide for the generation and characterization of a **REPIN1** knockout mouse model. The protocols outlined below utilize the CRISPR-Cas9 system for efficient gene targeting and include detailed methodologies for validation and preliminary phenotyping.

Introduction to REPIN1

Replication Initiator 1 (**REPIN1**) is a zinc finger DNA-binding protein that plays a significant role in various metabolic processes.^[1] It is understood to function as a replication initiator and sequence-specific binding protein essential for chromosomal replication.^[2] **REPIN1** is highly expressed in adipose tissue and the liver.^{[1][3]}

Emerging research highlights its involvement in:

- **Lipid Metabolism:** **REPIN1** influences adipocyte size, lipid droplet formation, and the expression of fatty acid transporters.^{[1][4]}
- **Glucose Metabolism:** It modulates the expression of glucose transporters GLUT1 and GLUT4, thereby affecting glucose uptake.^[1]

- Osteogenesis: **REPIN1** is implicated in regulating iron metabolism and apoptosis in osteoblasts.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Cancer Progression: Altered **REPIN1** expression has been associated with certain cancers, including papillary thyroid cancer and gastric cancer.[\[1\]](#)[\[5\]](#)[\[7\]](#)

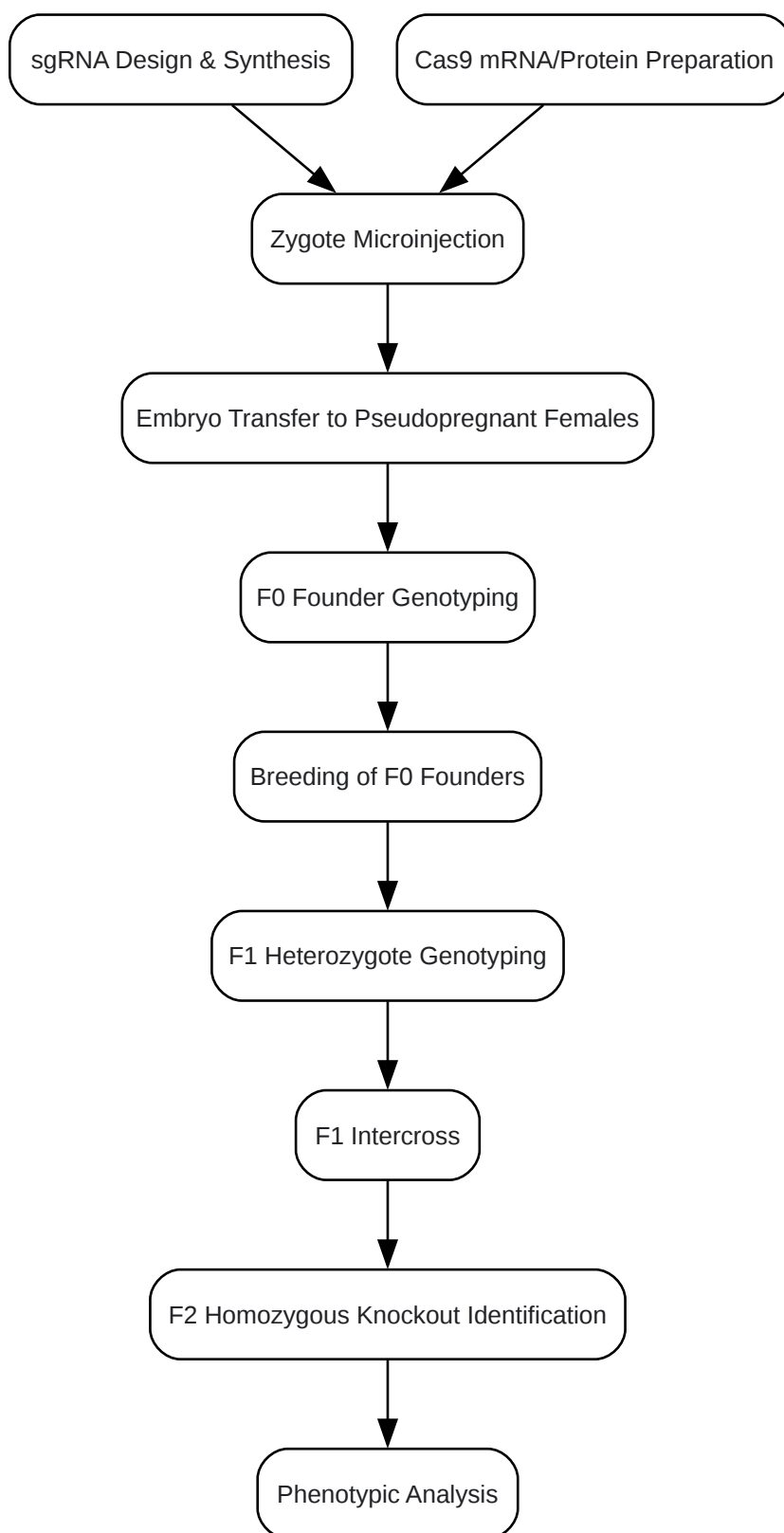
The generation of a **REPIN1** knockout mouse model is a critical step to further elucidate its physiological functions and its potential as a therapeutic target.

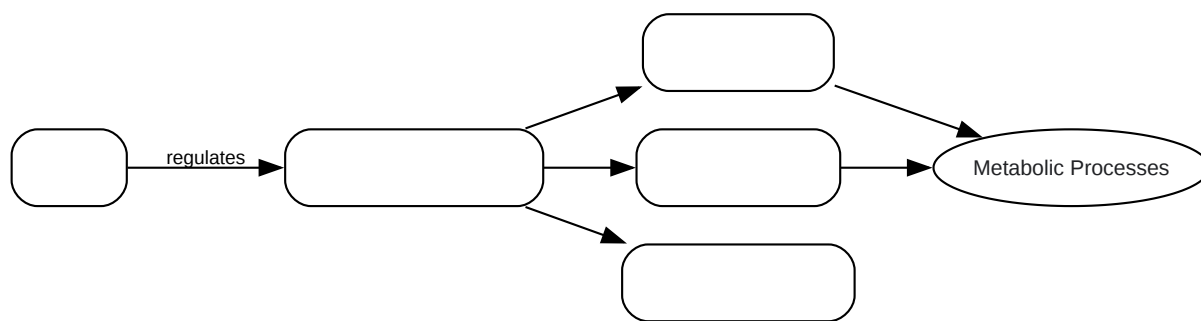
Generation of a **REPIN1** Knockout Mouse Model using CRISPR-Cas9

The CRISPR-Cas9 system offers a precise and efficient method for generating knockout mouse models. This protocol describes the generation of a constitutive **REPIN1** knockout mouse.

Experimental Workflow

The overall workflow for generating the **REPIN1** knockout mouse is depicted below.





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